

Technical Guide: Safety & Handling of 5-(Benzyloxy)-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2-methoxybenzaldehyde

CAS No.: 52329-06-3

Cat. No.: B2408678

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CAS Registry Number: 52329-06-3 Document Type: Technical Whitepaper Audience: Research Scientists, Medicinal Chemists, and EHS Professionals

Executive Summary

5-(Benzyloxy)-2-methoxybenzaldehyde is a specialized aromatic aldehyde intermediate utilized primarily in the synthesis of bioactive frameworks, including anticancer agents and polyphenolic natural product analogs. While structurally related to common flavorants like isovanillin, its specific substitution pattern imparts distinct physicochemical properties and reactivity profiles. This guide establishes a rigorous protocol for its handling, emphasizing the prevention of autoxidation (conversion to benzoic acid derivatives) and the mitigation of contact dermatitis risks common to benzylic ethers.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

Property	Specification
Chemical Name	5-(Benzyloxy)-2-methoxybenzaldehyde
Synonyms	5-Benzyloxy-o-anisaldehyde; 2-Methoxy-5-benzyloxybenzaldehyde
CAS Number	52329-06-3
Molecular Formula	C ₁₅ H ₁₄ O ₃
Molecular Weight	242.27 g/mol
Physical State	Solid (Crystalline Powder)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; Insoluble in Water
Melting Point	Predicted range:[1][2][3][4] 60–80 °C (Based on structural analogs)

Hazard Identification & Toxicology (GHS Classification)

While specific toxicological data for this isomer is limited, its structural activity relationship (SAR) with 2-methoxybenzaldehyde and benzyl ethers necessitates a conservative safety classification.

Primary Hazards

- Skin Irritation (Category 2): Benzylic ethers can act as contact irritants.
- Eye Irritation (Category 2A): Dust or concentrated solutions may cause significant ocular irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3): Inhalation of dust may irritate the respiratory tract.

Reactivity Hazards (The "Silent" Threat)

- Autoxidation: Like all benzaldehydes, this compound is prone to air-oxidation, converting the formyl group (-CHO) into a carboxylic acid (-COOH). This impurity can catalyze further

degradation and alter stoichiometry in sensitive couplings (e.g., reductive aminations).

- Peroxide Formation: The benzylic ether moiety presents a theoretical risk of peroxide formation upon prolonged exposure to light and air, though less severe than in dibenzyl ether.

Strategic Handling Protocol: "The Inert Envelope"

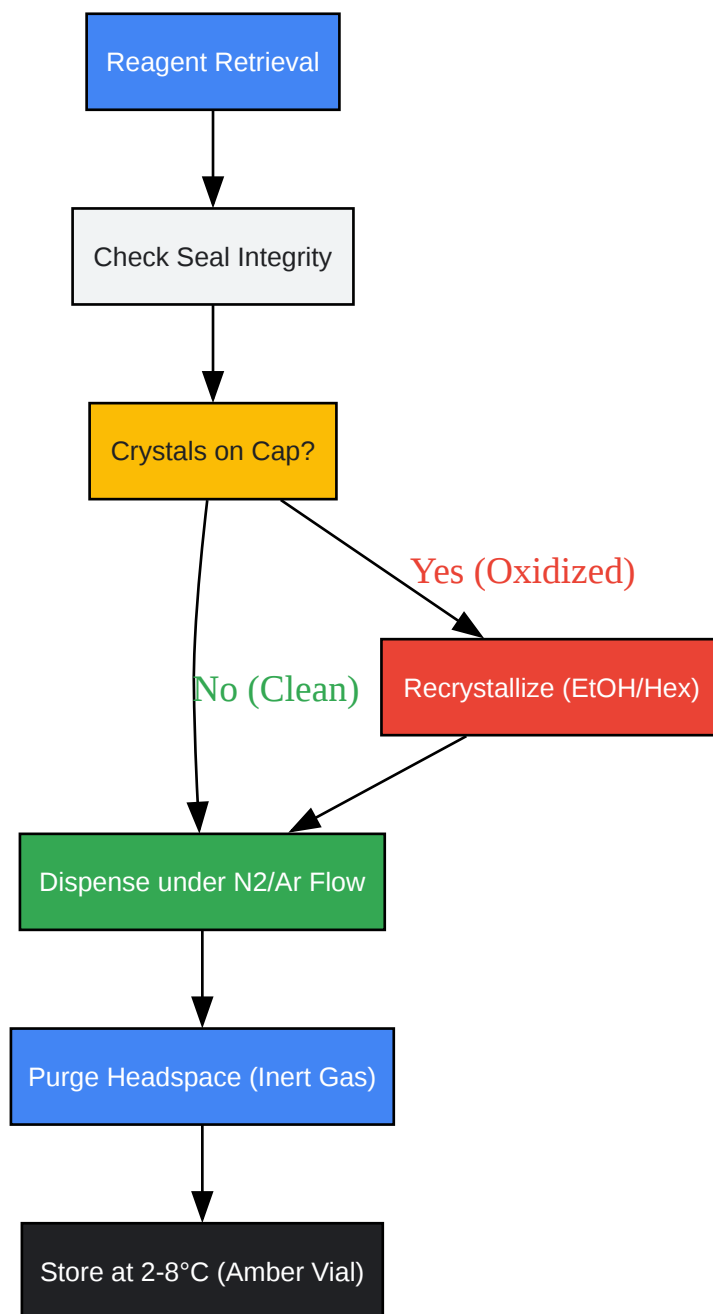
To maintain >98% purity and ensure operator safety, we employ a "Zero-Oxidation" handling strategy. This protocol treats the compound as an air-sensitive reagent.

Step-by-Step Handling Workflow

- Receipt & Inspection:
 - Upon arrival, inspect the container for crystal formation on the cap (sign of oxidation/sublimation).
 - Verify the seal integrity.
- Dispensing (The Inert Loop):
 - Do not dispense on an open benchtop if high precision is required for catalytic reactions.
 - Use a glovebox or a funnel under a gentle stream of Nitrogen () or Argon ().
 - Tooling: Use anti-static spatulas to prevent dust lofting.
- Storage Conditions:
 - Atmosphere: Store under inert gas (or).

- Temperature: Refrigerate at 2–8°C. Cold storage significantly retards the autoxidation rate.
- Container: Amber glass vials with Teflon-lined caps to prevent light-induced cleavage of the benzyl ether.

Visualizing the Decision Logic



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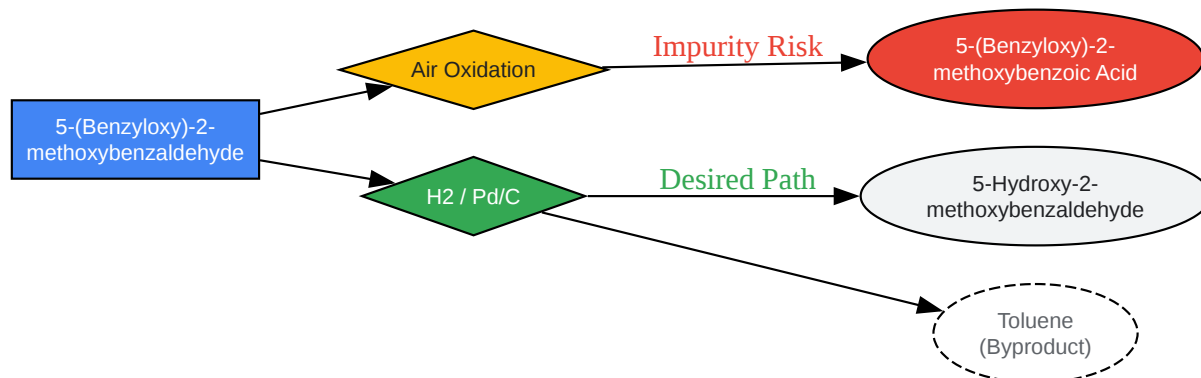
Figure 1: Decision matrix for maintaining reagent integrity during retrieval and storage.

Synthesis & Application Context

Understanding the chemical behavior of **5-(Benzyloxy)-2-methoxybenzaldehyde** aids in predicting safety risks during synthesis.

- Role in Drug Discovery: It serves as a "masked" polyphenol. The benzyl group acts as a protecting group for the phenol at position 5.
- Deprotection Risk: In the presence of strong acids (e.g., HBr, BBr₃) or hydrogenation catalysts (Pd/C, H₂), the benzyl group is removed, yielding 5-hydroxy-2-methoxybenzaldehyde.
 - Safety Note: Hydrogenation reactions involving this compound require careful pressure monitoring, as the cleavage of the benzyl ether generates toluene as a byproduct, which must be accounted for in solvent waste streams.

Degradation & Reactivity Pathway



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Figure 2: Chemical fate of the compound. The upper path represents the primary storage risk (oxidation).

Emergency Response & Disposal

First Aid Measures

- Inhalation: Move to fresh air immediately. If wheezing occurs, administer oxygen (trained personnel only).
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol-based wipes, as they may increase transdermal absorption of the benzylic compound.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. [\[5\]](#)

Spill Management

- Evacuate: Isolate the immediate area (10-meter radius).
- PPE: Wear nitrile gloves, safety goggles, and a P95/N95 dust mask.
- Containment: Dampen the powder slightly with an inert solvent (like heptane) to prevent dust formation, then sweep into a closed waste container.
- Decontamination: Wipe surfaces with a dilute detergent solution.

Disposal

Dispose of as Hazardous Organic Waste.

- Waste Code: Non-halogenated organic solvent/solid waste.
- Do not dispose of down drains. The compound is expected to be toxic to aquatic life with long-lasting effects (Aquatic Chronic 2/3 inferred from benzyl ethers).

References

- Synthesis Applications: Lin, C. F., et al. (2005). Synthesis and anticancer activity of benzyloxybenzaldehyde derivatives against HL-60 cells. *Bioorganic & Medicinal Chemistry*. Retrieved from [\[Link\]](#)

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- [4. Pyridine dried \(max. 0.0075 H O\) SeccoSolv 110-86-1 \[sigmaaldrich.com\]](#)
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